

Safe Disposal of N-(2-Methoxypyridin-3-yl)pivalamide: A Procedural Guide

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Compound of Interest

Compound Name: N-(2-Methoxypyridin-3-yl)pivalamide

Cat. No.: B173459

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For Researchers, Scientists, and Drug Development Professionals

The proper disposal of laboratory chemicals is paramount to ensuring a safe working environment and maintaining regulatory compliance. This guide provides a detailed protocol for the safe disposal of **N-(2-Methoxypyridin-3-yl)pivalamide**. While a specific Safety Data Sheet (SDS) for **N-(2-Methoxypyridin-3-yl)pivalamide** is not readily available, the following procedures are based on established best practices for the disposal of analogous chemical compounds, including pyridine and pivalamide derivatives, and general laboratory hazardous waste.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **N-(2-Methoxypyridin-3-yl)pivalamide** with the appropriate safety measures. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols.

- **Personal Protective Equipment (PPE):** A comprehensive assessment of the risks should be conducted before handling. At a minimum, standard laboratory PPE, including a lab coat, safety goggles, and chemical-resistant gloves (such as nitrile), should be worn.^[1]
- **Ventilation:** All handling and preparation for disposal of this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize the risk of inhalation.^{[1][2]}

- **Spill Management:** In the event of a spill, it should be contained using an inert absorbent material like sand or vermiculite.^[1] The contained material should then be transferred to a sealed and appropriately labeled container for disposal as hazardous waste.

Disposal Protocol for N-(2-Methoxypyridin-3-yl)pivalamide

As a research-grade chemical with potential biological activity, **N-(2-Methoxypyridin-3-yl)pivalamide** should be treated as hazardous waste. Under no circumstances should it be disposed of down the drain or in regular solid waste.^{[1][3]}

Step 1: Waste Identification and Segregation

- Properly identify the waste as **N-(2-Methoxypyridin-3-yl)pivalamide**.
- Segregate the waste from other laboratory waste streams to prevent accidental mixing with incompatible materials.^{[3][4]} It is crucial to avoid mixing with strong acids, bases, or oxidizing agents.

Step 2: Containerization

- Collect all waste containing **N-(2-Methoxypyridin-3-yl)pivalamide**, including any unused compound, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, in a designated and clearly labeled hazardous waste container.^{[4][5]}
- Ensure the container is made of a compatible material, is in good condition, and can be securely sealed.^{[3][4]}

Step 3: Labeling

- Label the hazardous waste container with the full chemical name: "**N-(2-Methoxypyridin-3-yl)pivalamide**".
- Include the appropriate hazard warnings. Based on similar compounds, this may include "Harmful if swallowed" and "Causes serious eye irritation."

- Indicate the date accumulation started and the responsible researcher's name and contact information.

Step 4: Storage

- Store the sealed and labeled hazardous waste container in a designated, secure satellite accumulation area within the laboratory.
- This area should be away from general laboratory traffic and incompatible materials.^[4]

Step 5: Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.^[1]
- The likely method of disposal for this type of organic compound is incineration at a permitted hazardous waste facility.^[6]

Quantitative Data and Chemical Properties

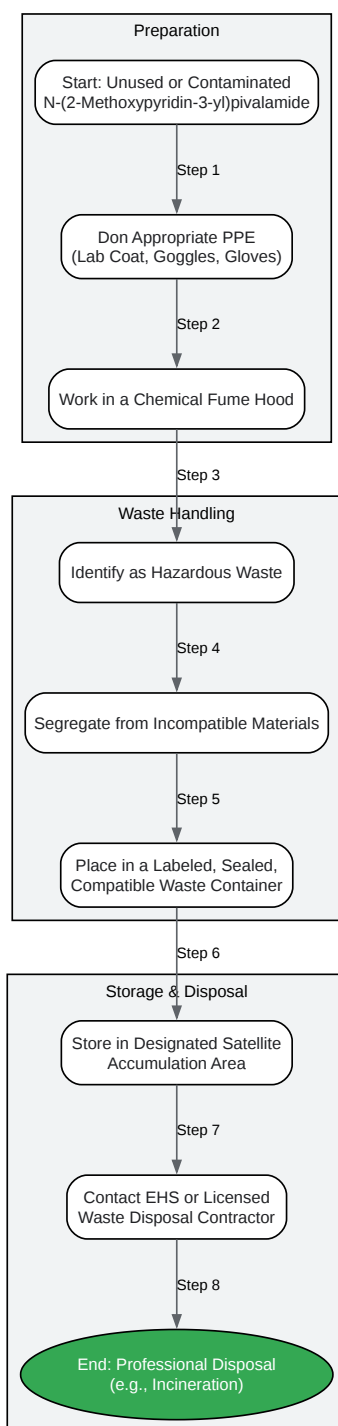
Summary

While specific experimental data for **N-(2-Methoxypyridin-3-yl)pivalamide** is limited, the table below summarizes key information based on available data for the compound and its structural analogs.

Property	Value/Information	Source/Comment
Molecular Formula	C11H16N2O2	CymitQuimica[7]
Molecular Weight	208.261 g/mol	CymitQuimica[7]
Physical State	Solid	Inferred from similar compounds.
Purity	95%	CymitQuimica[7]
CAS Number	125867-19-8	CymitQuimica[7]
InChI Key	FPRBOVWSWSYETA-UHFFFAOYSA-N	CymitQuimica[7]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances.	General recommendation for chemical reagents.[4]
Disposal Method	Incineration via a licensed hazardous waste disposal service.	Best practice for organic research chemicals.[6]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **N-(2-Methoxypyridin-3-yl)pivalamide**.



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Caption: Disposal workflow for **N-(2-Methoxypyridin-3-yl)pivalamide**.

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